

Choline Lactate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Choline lactate*

CAS No.: *99150-55-7*

Cat. No.: *B15125037*

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Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

Choline lactate, an ionic liquid comprised of a choline cation and a lactate anion, is emerging as a significant compound in various scientific and industrial fields. Its unique properties, including biodegradability, low toxicity, and high thermal stability, position it as a "green" solvent and a versatile biochemical. This guide provides an in-depth analysis of **choline lactate's** molecular characteristics, synthesis protocols, and its burgeoning applications in drug development, biotechnology, and material science. Detailed experimental methodologies and an exploration of its role in key biological signaling pathways are presented to facilitate its adoption and further research.

Molecular and Physicochemical Properties

Choline lactate is formed by the ionic association of the quaternary ammonium cation, choline, and the organic anion, lactate. Choline is an essential nutrient and a precursor to the neurotransmitter acetylcholine, while lactic acid is a key intermediate in glycolysis.^[1] This combination results in a compound with unique solvent properties and biological relevance.

Chemical Identity and Structure

The fundamental properties of **choline lactate** are summarized in the table below.

Property	Value	Citation
IUPAC Name	2-hydroxyethyl(trimethyl)azanium ;2-hydroxypropanoate	[1]
CAS Number	99150-55-7	[1]
Molecular Formula	C ₈ H ₁₉ NO ₄	[1][2][3]
Molecular Weight	193.24 g/mol	[1][2][4]
InChI Key	MIFGTXFTLQVWJW-UHFFFAOYSA-M	[1]

Synthesis of Choline Lactate

Choline lactate can be synthesized through several methods, primarily direct acid-base neutralization or by forming a Natural Deep Eutectic Solvent (NADES).

Experimental Protocol 1: Synthesis via Neutralization

This method involves the direct reaction of a choline base with lactic acid.

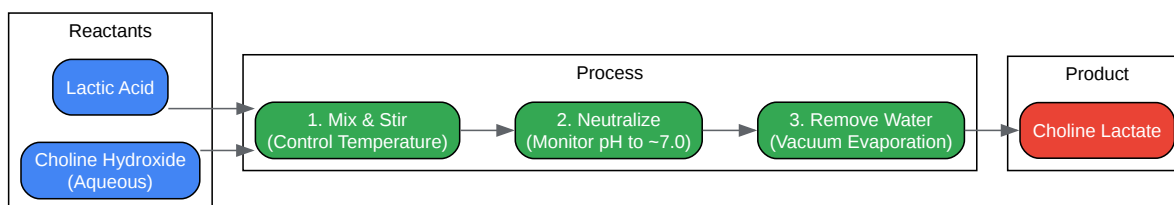
Materials:

- Aqueous solution of choline base (e.g., Choline Hydroxide, 46% in water)
- Lactic acid (e.g., 90%)
- Deionized water
- Round-bottom flask
- Magnetic stirrer and stir bar

- pH meter or indicator strips
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, place a measured amount of aqueous choline hydroxide solution.
- **Acid Addition:** Begin stirring the choline solution. Slowly add lactic acid in a 1:1 molar ratio. The reaction is exothermic; addition should be controlled to manage the temperature.
- **Neutralization:** Monitor the pH of the solution. Continue adding lactic acid dropwise until the solution reaches a neutral pH (~7.0).
- **Water Removal:** Once neutralized, the resulting aqueous solution of **choline lactate** can be concentrated by removing water under reduced pressure using a rotary evaporator. The temperature should be maintained below 80°C to prevent degradation.[5]
- **Final Product:** The final product is a viscous, clear liquid. Purity can be confirmed using ^1H NMR spectroscopy by verifying the 3:1 signal ratio between the choline methyl protons and the lactate methyl protons.[5]



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Caption: Synthesis of **Choline Lactate** via Neutralization Reaction.

Experimental Protocol 2: Preparation as a Natural Deep Eutectic Solvent (NADES)

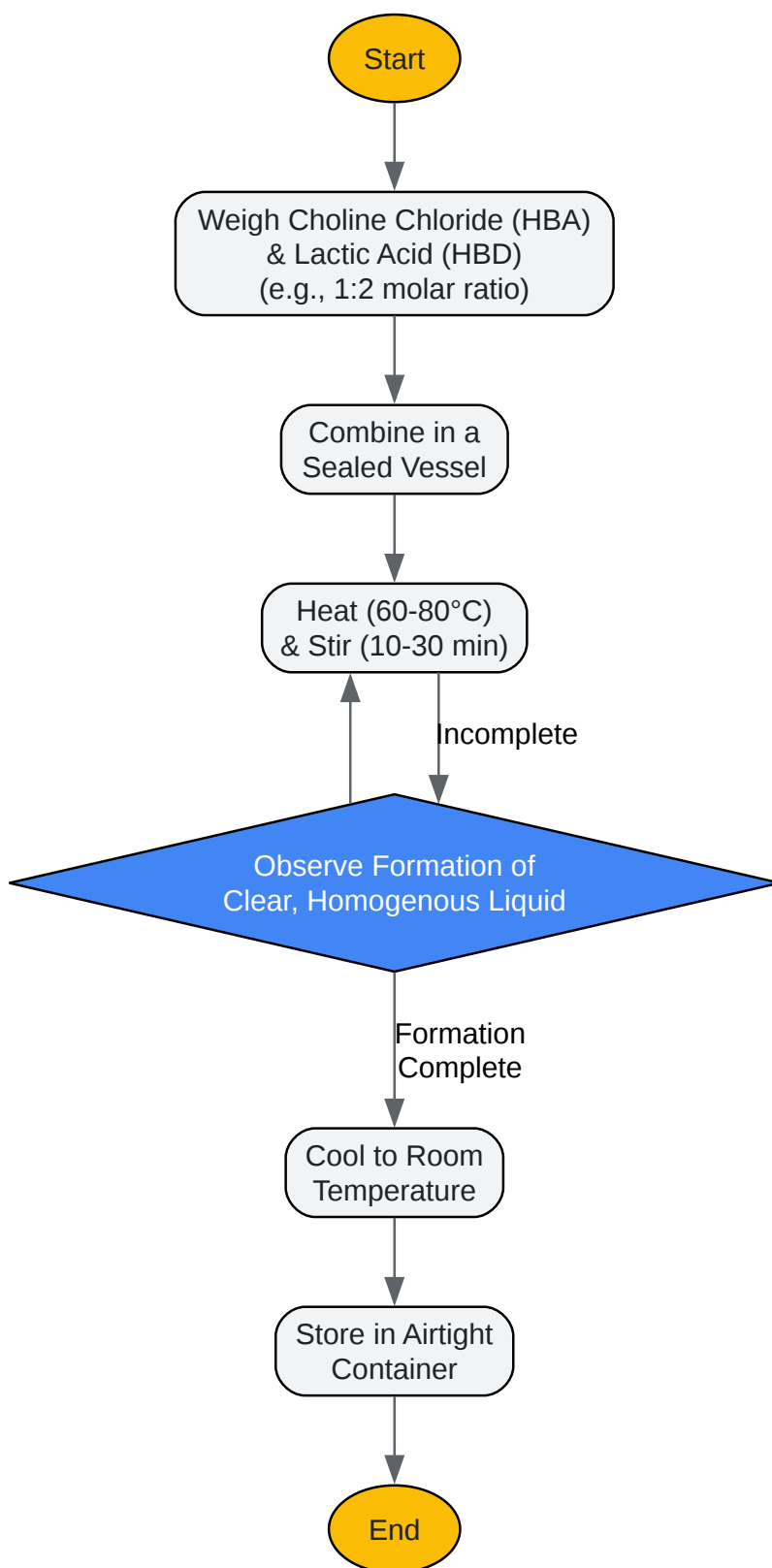
Choline lactate is often utilized as a component of a NADES, typically formed by complexing choline chloride with lactic acid. This mixture has a significantly lower melting point than its individual components.[6]

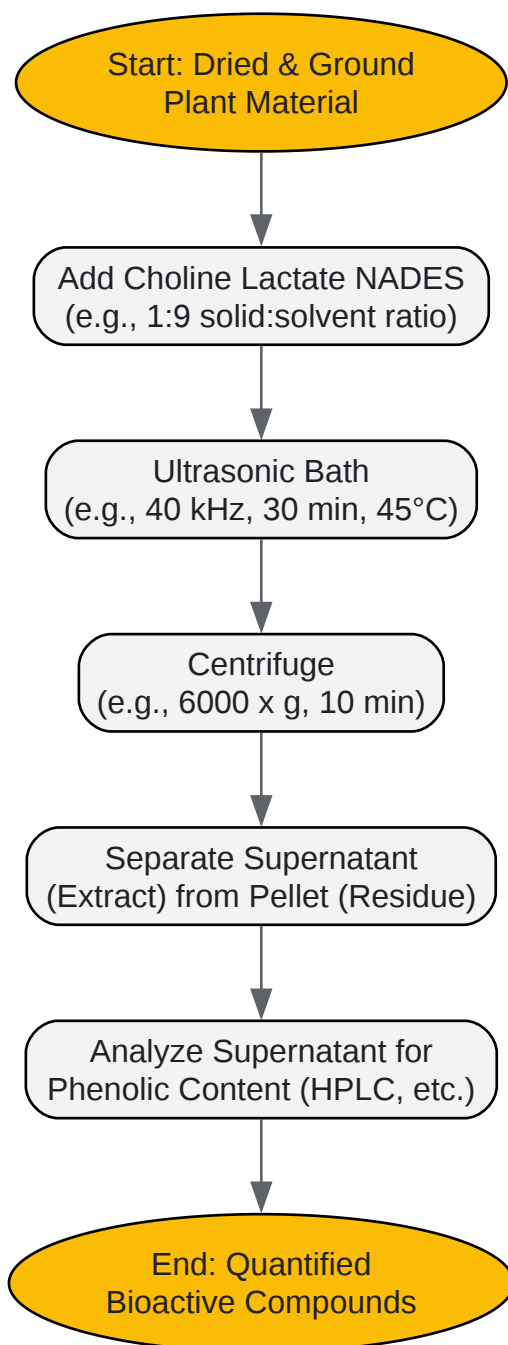
Materials:

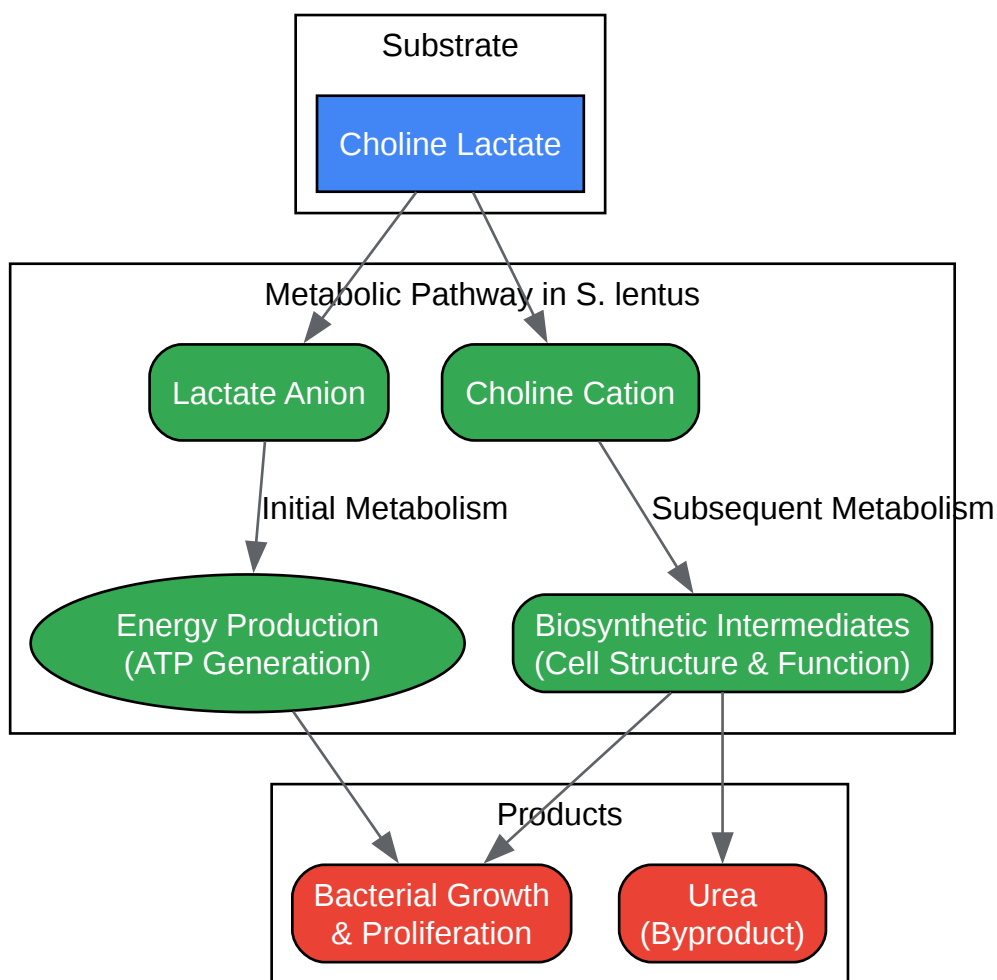
- Choline chloride (HBA - Hydrogen Bond Acceptor), dried under vacuum
- Lactic acid (HBD - Hydrogen Bond Donor)
- Sealed glass bottle or vial
- Heating plate with magnetic stirring capabilities
- Analytical balance

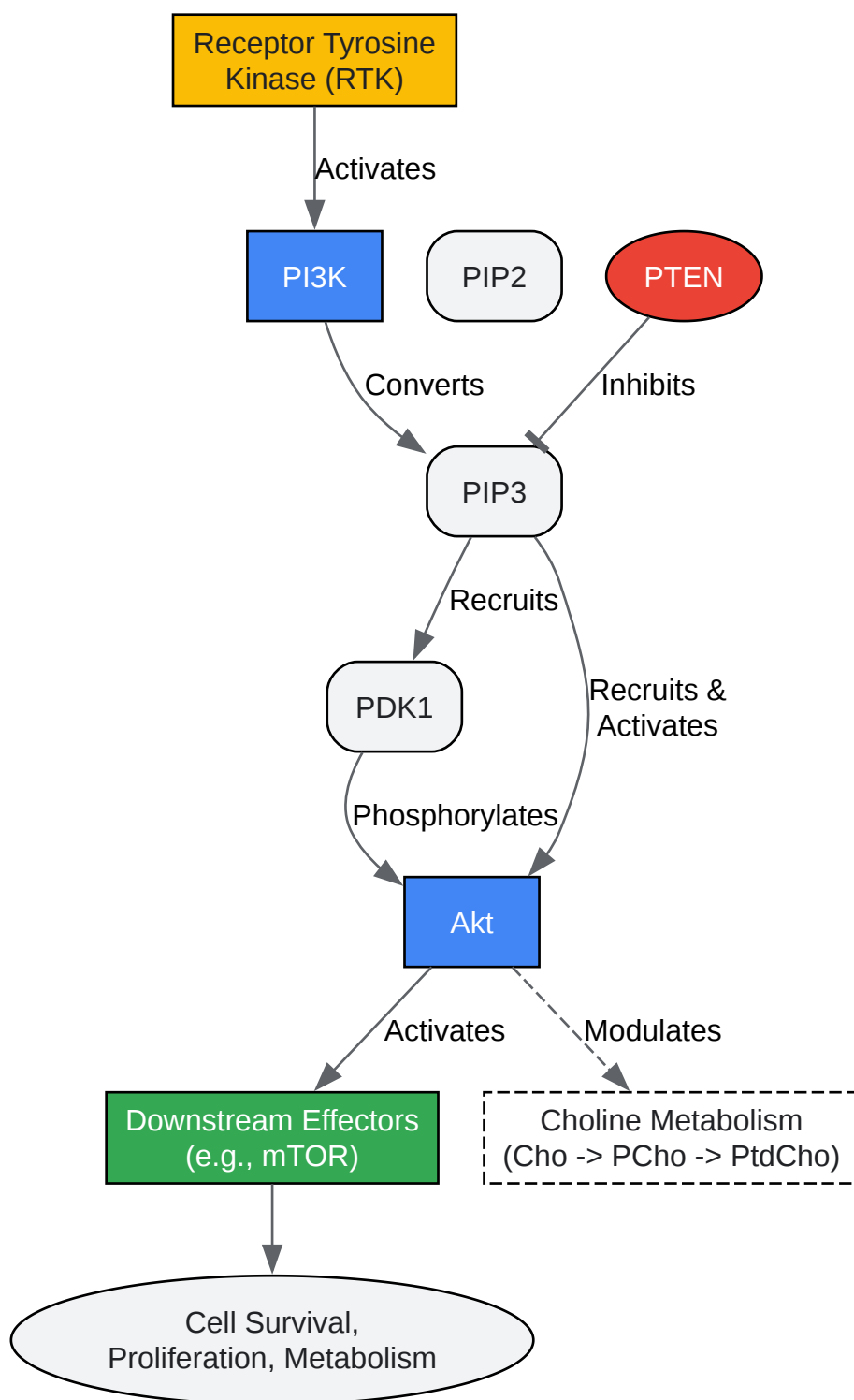
Procedure:

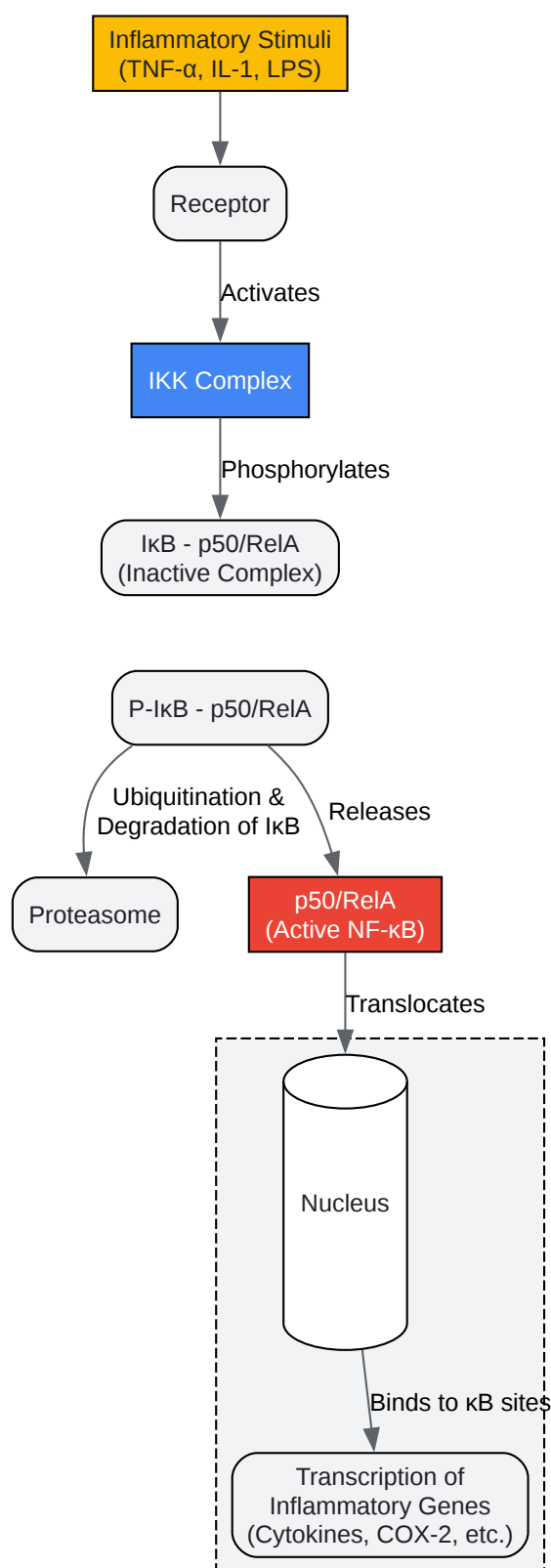
- **Weighing Components:** Weigh choline chloride and lactic acid in the desired molar ratio. A common and effective ratio for extraction purposes is 1:2 (Choline Chloride:Lactic Acid).[4][7]
- **Mixing:** Transfer the weighed components into a sealed glass bottle containing a magnetic stir bar.
- **Heating and Stirring:** Place the bottle on a heating plate and set the temperature to between 60°C and 80°C.[8][9]
- **Formation of NADES:** Stir the mixture gently. Over a period of 10-30 minutes, the solid mixture will transform into a clear, homogenous, viscous liquid as the eutectic mixture forms. [8]
- **Cooling and Storage:** Once a homogenous liquid is formed, remove the bottle from the heat and allow it to cool to room temperature. Store in an airtight, sealed container to prevent moisture absorption, as the solvent is hygroscopic.[8]











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